

GHS Hazard Classification of 1-Iodooctadecane: A Technical Guide

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Compound of Interest

Compound Name: 1-Iodooctadecane

Cat. No.: B1330385

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This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **1-Iodooctadecane**. The information herein is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its potential hazards. This document is intended to support risk assessment and safe handling practices in a laboratory or industrial setting.

GHS Hazard Classification

1-Iodooctadecane has been classified under the GHS framework as an irritant. The classification is based on its potential to cause skin irritation, serious eye irritation, and respiratory tract irritation.

GHS Classification	Hazard Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Irritant	Warning	H315: Causes skin irritation[1][2][3][4]
Serious Eye Damage/Eye Irritation	Category 2A	Irritant	Warning	H319: Causes serious eye irritation[1][2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Irritant	Warning	H335: May cause respiratory irritation[1][2][3][4]

Precautionary Statements

A comprehensive set of precautionary statements has been assigned to **1-Iodooctadecane** to minimize risks associated with its handling and use. These are categorized into prevention, response, storage, and disposal.

Type	P-Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [1] [4]
Prevention	P264	Wash skin thoroughly after handling. [5]
Prevention	P271	Use only outdoors or in a well-ventilated area. [2] [5]
Prevention	P280	Wear protective gloves/eye protection/face protection. [2] [5]
Response	P302 + P352	IF ON SKIN: Wash with plenty of water. [2] [5]
Response	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [2] [5]
Response	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [2] [4]
Response	P312	Call a POISON CENTER/doctor if you feel unwell. [6]
Response	P332 + P313	If skin irritation occurs: Get medical advice/attention.
Response	P337 + P313	If eye irritation persists: Get medical advice/attention.
Response	P362 + P364	Take off contaminated clothing and wash it before reuse. [2] [5]
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly

closed.[2][5]

Storage	P405	Store locked up.[2][5]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[2][5]

Physicochemical Properties

The following table summarizes key physicochemical data for **1-Iodooctadecane**.

Property	Value
Molecular Formula	C18H37I[1]
Molecular Weight	380.39 g/mol [4][7]
Appearance	Light yellow paste or pale yellow crystalline solid[3][8]
Melting Point	33-35 °C[3][8]
Boiling Point	194-197 °C at 2 mmHg[8]
Flash Point	110 °C (closed cup)[5][7]
Density	1.104 g/cm ³ [5][8]

Experimental Protocols for Hazard Determination

The GHS classification of **1-Iodooctadecane** is based on data derived from standardized experimental protocols. While specific studies on this compound are not publicly detailed, the following sections describe the standard methodologies referenced by regulatory bodies like the OECD and EPA for determining skin and eye irritation, and specific target organ toxicity.

Skin Irritation Testing

The potential for a substance to cause skin irritation is typically assessed using methods outlined in OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) or OECD Test

Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).[4][9]

In Vivo Rabbit Test (based on OECD TG 404):

- **Animal Model:** Healthy, young adult albino rabbits are used.
- **Test Substance Application:** A small patch of the animal's fur is clipped. 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to the clipped skin. The patch is then covered with a gauze dressing.
- **Exposure Duration:** The substance is typically left in contact with the skin for 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours after removal).
- **Scoring:** The severity of the skin reactions is scored on a numerical scale. The mean scores for erythema and edema are calculated to determine the irritation category.

In Vitro Reconstructed Human Epidermis (RhE) Test (based on OECD TG 439):

- **Test System:** A three-dimensional human epidermis model that mimics the properties of human skin is used.
- **Test Substance Application:** The test substance is applied directly to the surface of the RhE tissue.
- **Exposure and Incubation:** The tissue is exposed to the substance for a defined period, followed by a post-exposure incubation period.
- **Viability Assessment:** Cell viability is determined using a quantitative method, such as the MTT assay, which measures mitochondrial activity.
- **Classification:** A substance is classified as a skin irritant (Category 2) if the cell viability is reduced below a certain threshold (typically $\leq 50\%$) compared to a negative control.[7]

Eye Irritation Testing

The potential for a substance to cause serious eye irritation is evaluated using protocols such as OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).

In Vivo Rabbit Test (based on OECD TG 405):

- **Animal Model:** Healthy, young adult albino rabbits are used.
- **Test Substance Application:** A single dose of the test substance (typically 0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
- **Observation:** The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after instillation. Observations may be extended to 21 days to assess the reversibility of effects.
- **Scoring:** Lesions of the cornea (opacity), iris, and conjunctiva (redness and swelling) are scored using a standardized system. The scores are used to classify the substance's eye irritation potential.

Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)

The classification for respiratory tract irritation (STOT-SE Category 3) is primarily based on human data, but animal data can also be used. Standardized test guidelines, such as OECD Test Guideline 436 (Acute Inhalation Toxicity), can provide evidence of respiratory tract irritation.

General Approach:

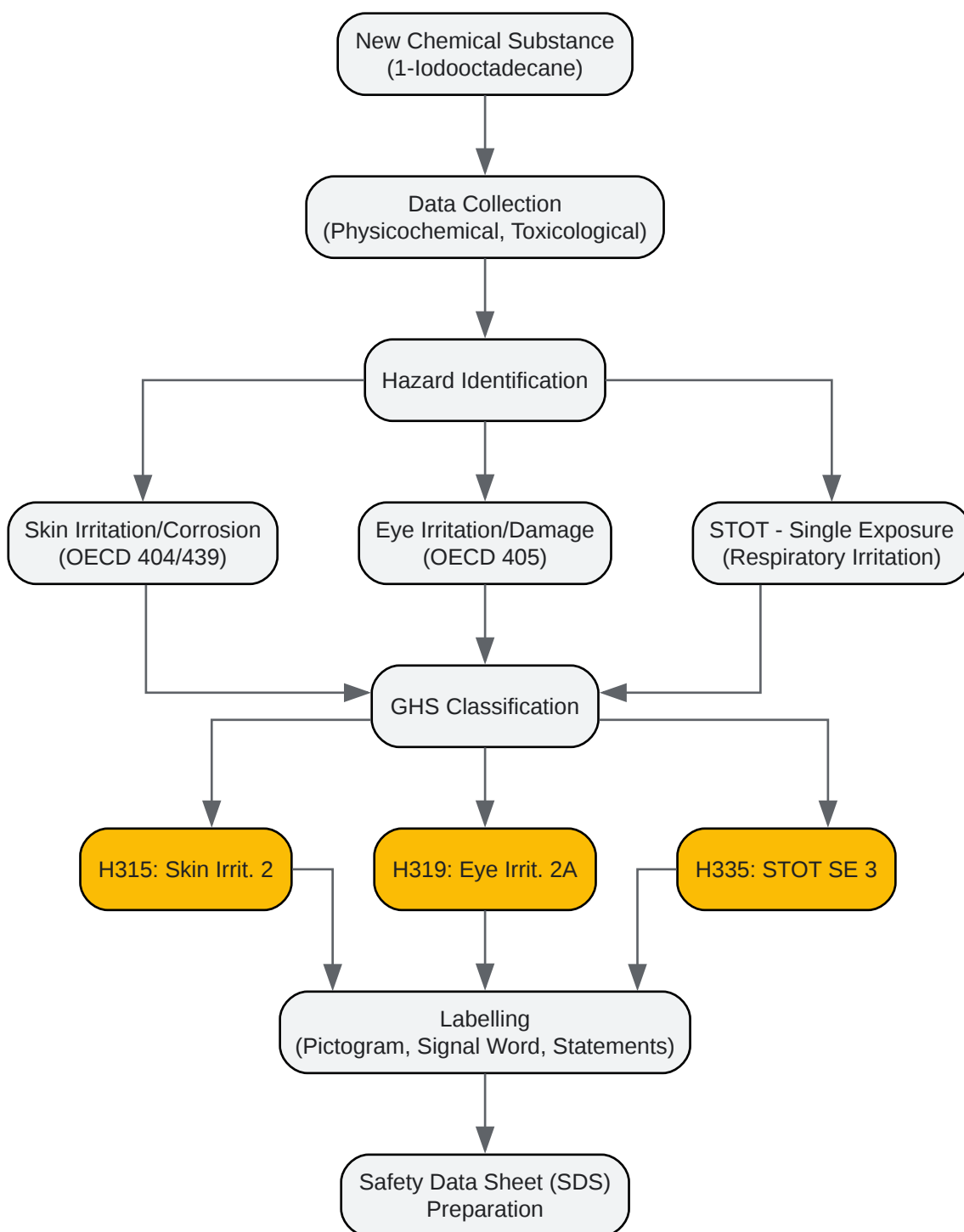
- **Evidence from Humans:** Reports of respiratory irritation from occupational or accidental exposure, such as coughing, sore throat, or breathing difficulties, are primary sources for classification.
- **Animal Studies:** Inhalation toxicity studies in animals can provide evidence of respiratory irritation. Observations include clinical signs of respiratory distress and histopathological examination of the respiratory tract for signs of inflammation or damage.

- **Weight of Evidence:** The classification is typically based on a weight of evidence approach, considering all available human and animal data.

Visualizations

GHS Classification Workflow

The following diagram illustrates the general workflow for classifying a chemical substance according to GHS criteria.



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Caption: General workflow for GHS hazard classification of a chemical.

Experimental Workflow for In Vitro Skin Irritation Test

The diagram below outlines the key steps in the Reconstructed Human Epidermis (RhE) test for skin irritation.



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Caption: Workflow for an in vitro skin irritation test using an RhE model.

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